

# 5-Ethyl-2-nonanol vapor pressure and solubility data

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## Compound Focus: 5-Ethyl-2-nonanol

CAS No.: 103-08-2

Cat. No.: S1513154

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## Physical & Chemical Property Data

The following tables summarize the available quantitative data for **5-Ethyl-2-nonanol** (CAS 103-08-2).

Table 1: Core Physical Properties [1] [2] [3]

Property	Value	Unit	Notes / Source
Molecular Formula	C <sub>11</sub> H <sub>24</sub> O	-	-
Molecular Weight	172.31	g/mol	-
Boiling Point	223.04 - 224.85	°C	Estimated / Calculated
Flash Point	99.2	°C	Estimated (TCC)
Melting Point	11.58	°C	Estimate [3]
logP (o/w)	4.093 - 4.20	-	Estimated
Water Solubility	57.47	mg/L @ 25°C	Estimated

**Table 2: Vapor Pressure Data [4] [1] [2]**

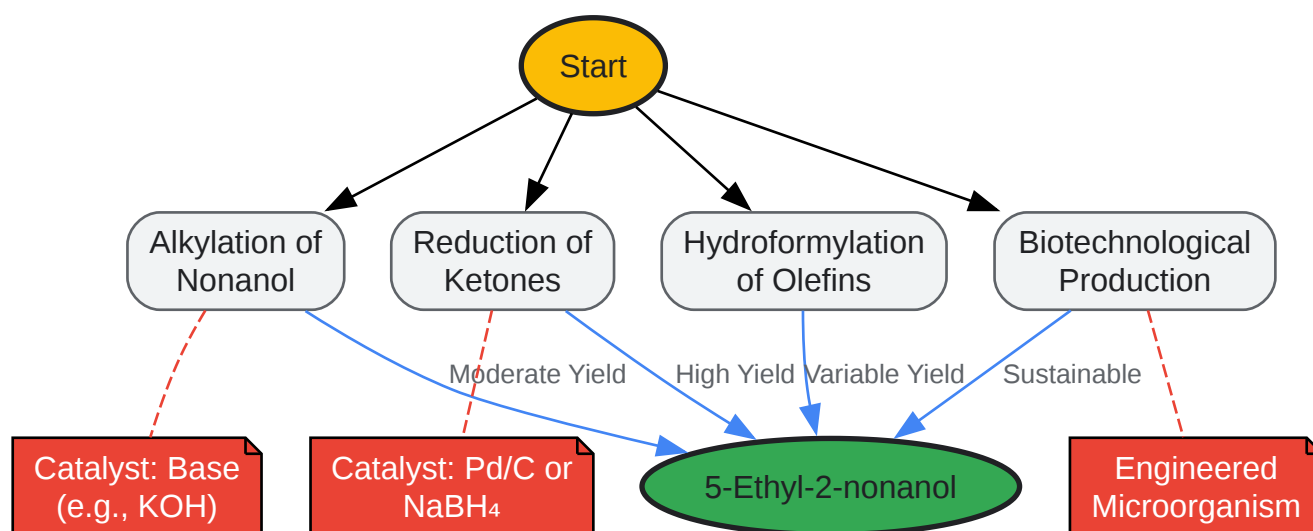
The vapor pressure of a substance is highly dependent on temperature. The data below shows this relationship for **5-Ethyl-2-nonanol**.

Temperature (K)	Temperature (°C)	Vapor Pressure (kPa)	Vapor Pressure (mmHg)	Source
298.15	25.00	-	0.020	Estimated [1] [2]
385.40	112.25	1.33	9.98	Calculated [4]
400.82	127.67	2.89	21.68	Calculated [4]
416.24	143.09	5.82	43.65	Calculated [4]
431.67	158.52	11.05	82.90	Calculated [4]
447.09	173.94	19.86	148.98	Calculated [4]
462.51	189.36	34.06	255.50	Calculated [4]
477.93	204.78	56.03	420.27	Calculated [4]
493.36	220.21	88.79	666.00	Calculated [4]
508.78	235.63	136.14	1021.14	Calculated [4]
524.20	251.05	202.64	1519.89	Calculated [4]

The calculated vapor pressure data in Table 2 is derived from the **Antoine Equation**:  $\ln(P_{vp}) = A + B/(T + C)$ , with coefficients **A = 1.63800e+01**, **B = -4.92115e+03**, and **C = -7.95940e+01** [4].

## Synthesis and Experimental Protocols

While specific analytical protocols for measuring the properties of **5-Ethyl-2-nonanol** were not detailed in the search results, several synthetic pathways for its production are documented. The following diagram and table outline these key methodologies.



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Diagram 1: Overview of synthetic pathways for **5-Ethyl-2-nonanol** production.

Table 3: Key Synthesis Methods for **5-Ethyl-2-nonanol** [5]

Method	Starting Material	Catalyst / Conditions	Yield	Key Characteristics
<b>Alkylation of Nonanol</b>	2-Nonanol	Ethyl halide (e.g., Ethyl Bromide), base (e.g., KOH), in anhydrous THF at $-60^{\circ}\text{C}$	45-55%	Proceeds via an $\text{S}_{\text{N}}2$ mechanism; may have byproduct formation.
<b>Reduction of Ketones</b>	5-Ethyl-2-nonanone	Catalytic hydrogenation (Pd/C, $\text{H}_2$ ) or Sodium Borohydride ( $\text{NaBH}_4$ )	>70%	Offers higher regioselectivity and yield compared to alkylation.
<b>Hydroformylation</b>	Olefins	Hydroformylation followed by reduction.	Information Missing	A multi-step route from olefin precursors.

Method	Starting Material	Catalyst / Conditions	Yield	Key Characteristics
Biotechnological Production	Metabolic precursors	Engineered microorganisms (e.g., <i>E. coli</i> , <i>Synechocystis</i> sp.)	Up to 1.98 g/L in bioreactors	Sustainable, green chemistry approach using metabolic engineering.

## Important Data Reliability Notice

Please be aware of the following critical limitations in the available data:

- Estimated Data:** Most of the physical property data, including the **water solubility of 57.47 mg/L at 25°C**, is explicitly marked as estimated (est) in the sources [1] [2]. The vapor pressure value at 25°C is also an estimate [1] [2].
- Lack of Primary Sources:** The search results did not link to original research articles or primary experimental data for these properties. The information is aggregated from chemical databases that often use calculation methods.
- No Signaling Pathways:** **5-Ethyl-2-nonanol** is a simple alcohol and is not typically associated with biological signaling pathways. Therefore, no such pathways were found to diagram.

For research and drug development purposes, it is **highly recommended to verify these properties through experimental analysis** or to seek out primary literature that contains measured data.

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## References

- 5-ethyl-2-nonanol, 103-08-2 [thegoodscentcompany.com]
- 5-ethyl-2-nonanol [flavscent.com]
- 5-ETHYL-2-NONANOL | 103-08-2 [chemicalbook.com]

4. Chemical Properties of 2-Nonanol, 5-ethyl- (CAS 103-08-2) [chemeo.com]

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